

Handling Precautions for Bromomethanesulfonyl Bromide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Bromomethanesulfonyl bromide

CAS No.: 54730-18-6

Cat. No.: B1278707

[Get Quote](#)

Executive Summary

Bromomethanesulfonyl bromide (CAS: 54830-47-8) represents a distinct class of high-energy electrophiles used primarily for introducing the bromomethanesulfonyl (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

) pharmacophore or protecting group. Unlike standard methanesulfonyl chloride (MsCl), BMSB presents a dual-reactivity hazard: it acts as both a sulfonylating agent (attacking nucleophiles at the sulfur) and a potential alkylating agent (via the ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

-bromo carbon).

This guide moves beyond generic Safety Data Sheet (SDS) warnings to provide a field-proven operational framework. The core directive is Containment and Controlled Hydrolysis.[1] Due to its lachrymatory nature and potential to release hydrogen bromide (HBr) gas upon contact with ambient moisture, strict adherence to the engineering controls and quenching protocols detailed below is mandatory.[1]

Part 1: Chemical Profile & Reactivity Matrix[1]

To handle BMSB safely, one must understand its failure modes. It is not merely "corrosive"; it is a moisture-sensitive lachrymator that degrades into toxic byproducts.[1]

Physicochemical Properties[1][2][3][4]

Property	Value	Operational Implication
CAS Number	54830-47-8	Unique identifier for inventory tracking.[1]
Molecular Formula	ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">	High bromine content implies high density (>2.5 g/mL).
Physical State	Low-Melting Solid or Dense Liquid	May crystallize in storage; requires gentle warming or handling as a melt.
Boiling Point	>80°C (at reduced pressure)	Low volatility, but vapors are potent lachrymators.
Solubility	DCM, THF, Toluene	Reacts violently with water, alcohols, and amines.
Density	~2.57 g/cm ³	Pipetting Hazard: High density can cause liquid to drip from standard pipette tips due to gravity.

The "Double Threat" Reactivity

BMSB possesses two electrophilic sites, necessitating specific quenching logic:

- Sulfonyl Center (
): Reacts with nucleophiles (amines, alcohols) to form sulfonamides/sulfonates.
 - Hazard:[1][2][3][4][5][6][7][8] Releases HBr immediately.

- Alpha-Carbon (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

): The

group is activated by the electron-withdrawing sulfonyl group.

- Hazard:[1][2][3][4][5][6][7][8] Potential alkylating agent (mutagenic risk).

Part 2: Comprehensive Hazard Assessment[1]

Acute Health Effects[1]

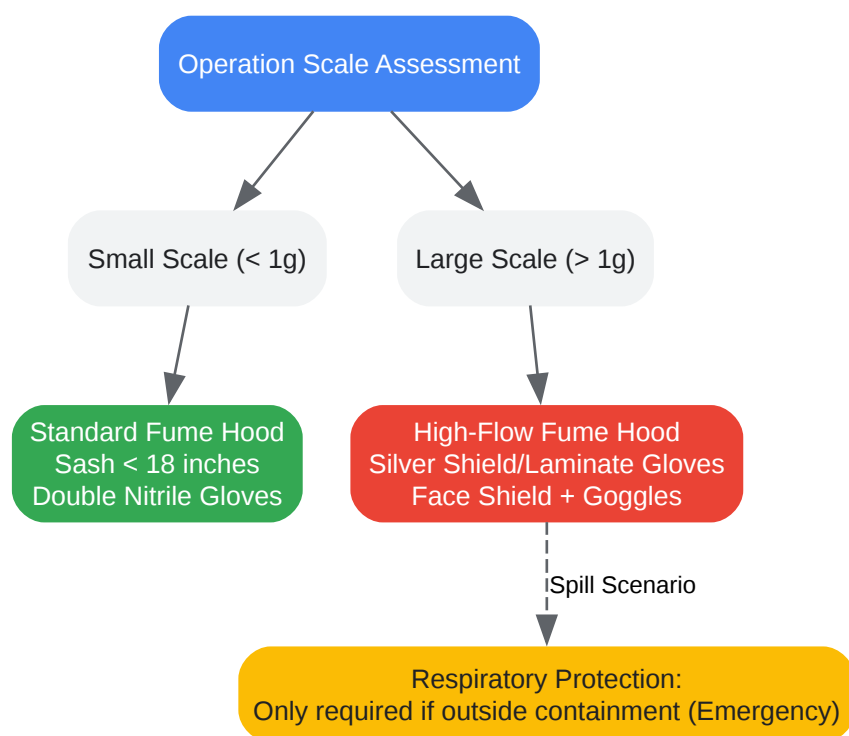
- Inhalation (H330): Fatal if inhaled.[1][3][7][9] The compound hydrolyzes in the respiratory tract to form hydrobromic acid and bromomethanesulfonic acid, causing severe chemical pneumonitis.[1]
- Skin/Eye Contact (H314): Causes severe burns.[3][6][7][9][10][11] As a lachrymator, even trace vapors will cause immediate blepharospasm (involuntary eye closure), blinding the operator during a critical handling event.[1]

Reactivity Hazards[1][13]

- Hydrolysis:
 - Note: Unlike HCl, HBr gas is denser and can accumulate in low-lying areas of the fume hood.[1]
- Material Incompatibility:
 - Plastics: Halogenated sulfonyl halides can swell or dissolve standard polypropylene/polycarbonate syringes.[1]
 - Metals: Corrodes stainless steel; use Hastelloy or glass-lined reactors for scale-up.[1]

Part 3: Engineering Controls & PPE (Defense in Depth)

The following decision tree outlines the required safety barriers based on operation scale.



[Click to download full resolution via product page](#)

Figure 1: PPE and Engineering Control Decision Matrix based on scale.

Glove Selection (Critical)

Standard nitrile gloves provide only incidental splash protection against brominated sulfonyl halides.

- Primary Layer: Silver Shield® (Laminate) or Viton®.[1] These provide >4 hours breakthrough time.
- Outer Layer: Standard Nitrile (for dexterity and to protect the inner glove).[1]

Part 4: Operational Protocols

Storage and Stability[1]

- Temperature: Store at 2–8°C. Cold storage slows hydrolysis from trace moisture.[1]
- Atmosphere: Store under Argon or Nitrogen.[1]

- Visual Check: If the liquid/solid has turned dark orange or red, free bromine (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

) has formed due to decomposition. Do not use.

Transfer and Weighing

Never weigh BMSB on an open benchtop balance.

Protocol A: The "Syringe Difference" Method (For Liquids/Melts)

- Tare a dry, nitrogen-flushed flask with a septum in the fume hood.
- Use a Glass Syringe with a Luer-lock needle.^[1] Reason: BMSB may swell rubber plungers in plastic syringes, causing them to seize.^[1]
- Withdraw the reagent from the source bottle.^[1]
- Inject into the flask.
- Weigh the flask again to determine the mass added.

Protocol B: The "Solid Transfer" Method (For Solids)

- Bring the source container into the fume hood.^[1]
- Transfer the approximate amount into a tared vial inside the hood.
- Cap the vial tightly before moving it to the balance.

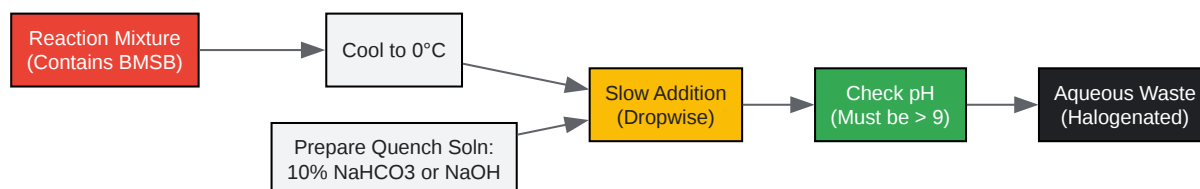
Reaction Setup

- Solvent: Use anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF).
- Base: Always have a base (Triethylamine or Pyridine) present before adding BMSB to scavenge the HBr produced.^[1]
- Addition: Add BMSB dropwise at 0°C to control the exotherm.

Part 5: Quenching and Waste Disposal[1]

The "Water Dump" method is dangerous. Adding water directly to neat BMSB generates a violent exotherm and a cloud of acid gas.[1]

Controlled Quenching Workflow



[Click to download full resolution via product page](#)

Figure 2: Safe quenching protocol avoiding direct water contact.[1]

Step-by-Step Quench:

- Cool the reaction mixture to 0°C.
- Prepare a quenching solution of saturated Sodium Bicarbonate () or 2M NaOH.
- Slowly add the basic solution to the reaction.[1] Causality: The base neutralizes the HBr immediately as it forms, preventing gas evolution.[1]
- Verify pH is basic (>9) to ensure complete hydrolysis of the sulfonyl bromide.

Disposal

- Labeling: Waste must be labeled "Corrosive," "Toxic," and "Halogenated Solvent."
- Segregation: Do not mix with strong oxidizers or acetone (potential for brominated acetone formation, a potent lachrymator).

References

- Sigma-Aldrich. (2023). Safety Data Sheet: **Bromomethanesulfonyl bromide**. Retrieved from
- Thermo Fisher Scientific. (2022). Safety Data Sheet: Sulfonyl Halides, General Handling. Retrieved from
- National Institutes of Health (NIH) - PubChem. (2023). Compound Summary: Methanesulfonyl bromide (Analogue reference).[1] Retrieved from
- University of California, Los Angeles (UCLA). (2020). Standard Operating Procedure: Corrosive & Lachrymator Handling. Retrieved from

(Note: Specific peer-reviewed literature on BMSB handling is scarce; protocols are derived from standard sulfonyl halide safety practices and analogue chemistry verified in referenced SDS documents.)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [youtube.com](https://www.youtube.com) [[youtube.com](https://www.youtube.com)]
- 2. Table 4-2, Physical and Chemical Properties of Bromomethane - Toxicological Profile for Bromomethane - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. seastarchemicals.com [seastarchemicals.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. aksci.com [aksci.com]
- 7. tatachemicals.com [tatachemicals.com]
- 8. nj.gov [nj.gov]
- 9. Methanesulfonyl bromide | CH₃BrO₂S | CID 190026 - PubChem [pubchem.ncbi.nlm.nih.gov]

- [10. fishersci.com \[fishersci.com\]](https://fishersci.com)
- [11. www-s3-live.kent.edu \[www-s3-live.kent.edu\]](https://www-s3-live.kent.edu)
- To cite this document: BenchChem. [Handling Precautions for Bromomethanesulfonyl Bromide: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1278707/docs#handling-precautions-for-bromomethanesulfonyl-bromide-a-technical-guide\]](https://www.benchchem.com/product/b1278707/docs#handling-precautions-for-bromomethanesulfonyl-bromide-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)